

Commercial Suppliers and Technical Guide for 1,3-Dimethylpyrene

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Compound of Interest

Compound Name: 1,3-Dimethylpyrene

Cat. No.: B3055391

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For researchers, scientists, and professionals in drug development, sourcing high-purity chemical compounds is a critical first step in any experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **1,3-Dimethylpyrene** (CAS No. 64401-21-4), along with essential technical information for its procurement and quality control.

Introduction to 1,3-Dimethylpyrene

1,3-Dimethylpyrene is a polycyclic aromatic hydrocarbon (PAH).^{[1][2]} Its molecular formula is C₁₈H₁₄, with a molecular weight of approximately 230.3 g/mol .^{[1][2]} As a derivative of pyrene, its applications in research are primarily as a reference standard in analytical chemistry, particularly in environmental and toxicology studies. Due to the carcinogenic and mutagenic properties of many PAHs, accurate detection and quantification are crucial.

Commercial Suppliers of 1,3-Dimethylpyrene

The availability of **1,3-Dimethylpyrene** appears to be limited to specialized chemical suppliers, rather than the large, broad-catalog chemical companies. The following table summarizes the known commercial suppliers and available product specifications. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	CAS Number	Purity	Available Quantities	Catalog Number
HANGZHOU LEAP CHEM CO., LTD.	64401-21-4	Inquiry	Inquiry	Inquiry
Dayang Chem (Hangzhou) Co., Ltd.	64401-21-4	98.0%	100g, 1kg, 100kg, 1000kg	Inquiry

Experimental Protocols: Quality Control and Purity Analysis

Given the importance of purity for research applications, this section provides a detailed methodology for the quality control and purity analysis of **1,3-Dimethylpyrene** using Gas Chromatography-Mass Spectrometry (GC-MS). This protocol is adapted from established methods for the analysis of polycyclic aromatic hydrocarbons.[3][4]

Purity Analysis of 1,3-Dimethylpyrene by GC-MS

Objective: To determine the purity of a **1,3-Dimethylpyrene** sample and identify any potential impurities.

Materials and Reagents:

- **1,3-Dimethylpyrene** sample
- High-purity volatile solvent (e.g., dichloromethane or ethyl acetate)
- Microsyringe
- GC-MS instrument with a capillary column (e.g., DB-5MS or equivalent)
- Helium (carrier gas)

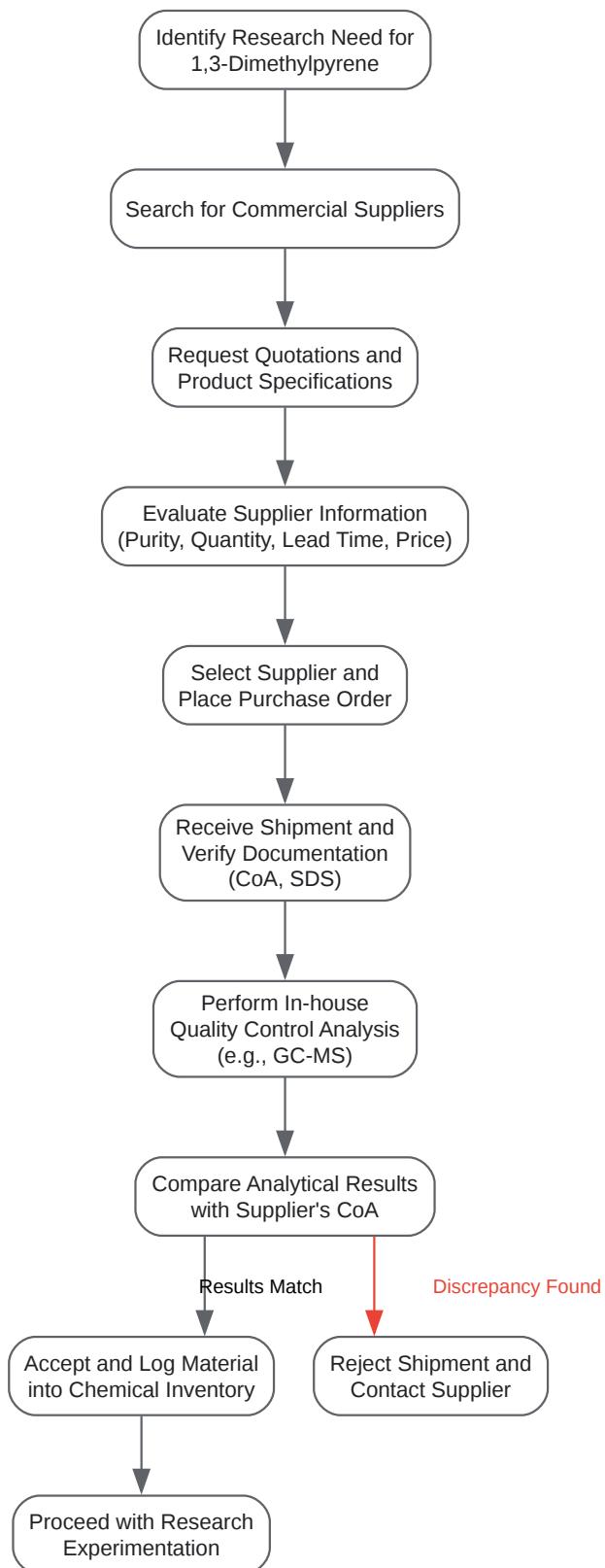
Procedure:

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **1,3-Dimethylpyrene** sample.
 - Dissolve the sample in 1 mL of a suitable volatile solvent, such as dichloromethane or ethyl acetate.^[4]
 - Vortex the solution to ensure it is completely dissolved.
 - If necessary, filter the solution through a 0.22 µm syringe filter to remove any particulate matter.^[3]
- GC-MS Instrumentation and Conditions:
 - GC Column: Agilent J&W DB-5ms Ultra Inert (20 m × 0.18 mm, 0.18 µm) or equivalent.
 - Injection Volume: 1 µL
 - Injection Mode: Splitless
 - Inlet Temperature: 270 °C
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 minute.
 - Ramp 1: Increase to 210 °C at a rate of 12 °C/min.
 - Ramp 2: Increase to 320 °C at a rate of 8 °C/min.
 - MS Transfer Line Temperature: 270 °C
 - Ion Source Temperature: 230 °C
 - Mass Range: m/z 45-450
- Data Analysis:

- The purity of the **1,3-Dimethylpyrene** sample is determined by calculating the relative peak area percentage from the total ion chromatogram (TIC).
- The major peak should correspond to the molecular ion of **1,3-Dimethylpyrene** (m/z 230.3).
- Minor peaks can be identified by comparing their mass spectra to a spectral library (e.g., NIST).

Procurement and Quality Control Workflow

The following diagram illustrates a logical workflow for the procurement and quality control of a research chemical like **1,3-Dimethylpyrene**.



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